

An In-depth Technical Guide on (S)-1-[4-(Trifluoromethyl)phenyl]ethylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-[4-(Trifluoromethyl)phenyl]ethylamine

Cat. No.: B1362321

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **(S)-1-[4-(trifluoromethyl)phenyl]ethylamine**, a chiral amine derivative of significant interest in medicinal chemistry and synthetic organic chemistry. Its unique structural features, including a stereocenter and a trifluoromethyl group, make it a valuable building block in the development of novel therapeutic agents.

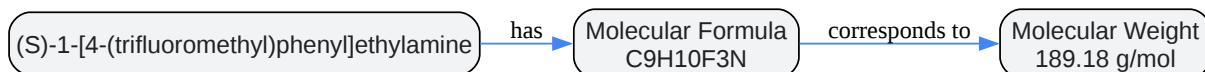
Physicochemical Properties

The fundamental molecular attributes of **(S)-1-[4-(trifluoromethyl)phenyl]ethylamine** are summarized in the table below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C9H10F3N	[1]
Molecular Weight	189.18 g/mol	[1]

Compound Identification

Below is a diagram illustrating the relationship between the compound's name, its chemical formula, and its molecular weight.



[Click to download full resolution via product page](#)

Fig. 1: Core molecular data for **(S)-1-[4-(trifluoromethyl)phenyl]ethylamine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R)-1-[4-(Trifluoromethyl)phenyl]ethylamine | 578027-35-7 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on (S)-1-[4-(Trifluoromethyl)phenyl]ethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1362321#s-1-4-trifluoromethyl-phenyl-ethylamine-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com